

# Molecular weight and formula of C<sub>10</sub>H<sub>9</sub>F<sub>3</sub>O<sub>2</sub>

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## Compound of Interest

Compound Name: Methyl 2-(2,2,2-trifluoroethyl)benzoate

CAS No.: 1933473-33-6

Cat. No.: B2451724

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An In-depth Technical Guide to 3-[3-(Trifluoromethyl)phenyl]propanoic Acid

Topic: An In-depth Technical Guide to C<sub>10</sub>H<sub>9</sub>F<sub>3</sub>O<sub>2</sub>: Focus on 3-[3-(Trifluoromethyl)phenyl]propanoic Acid

Audience: Researchers, scientists, and drug development professionals.

## Introduction

The molecular formula C<sub>10</sub>H<sub>9</sub>F<sub>3</sub>O<sub>2</sub> represents a number of isomeric compounds, each with unique chemical and physical properties. This guide focuses on the most prominent and commercially significant isomer: 3-[3-(trifluoromethyl)phenyl]propanoic acid. This compound, identified by its CAS number 585-50-2, is a critical intermediate in the pharmaceutical industry, most notably in the synthesis of Cinacalcet, a calcimimetic agent used in the treatment of secondary hyperparathyroidism.[1][2][3] The presence of the trifluoromethyl group significantly influences the molecule's lipophilicity and metabolic stability, making it a valuable building block in medicinal chemistry.[4][5][6] This guide provides a comprehensive overview of its chemical properties, synthesis, analytical characterization, and applications, with a focus on practical, field-proven insights for laboratory and development settings.

## Core Compound Identification and Properties

IUPAC Name: 3-[3-(trifluoromethyl)phenyl]propanoic acid[7]

Synonyms: 3-(3-Trifluoromethylphenyl)propionic acid, m-(Trifluoromethyl)hydrocinnamic acid, 3-(Trifluoromethyl)hydrocinnamic acid[4][7][8]

Molecular Formula: C<sub>10</sub>H<sub>9</sub>F<sub>3</sub>O<sub>2</sub>[1][9][10]

## Physicochemical Properties

A summary of the key physicochemical properties of 3-[3-(trifluoromethyl)phenyl]propanoic acid is presented in the table below. These properties are essential for its handling, storage, and application in various chemical processes.

Property	Value	Source
Molecular Weight	218.17 g/mol	[1][7][9]
CAS Number	585-50-2	[4][7][9]
Appearance	White or colorless to light yellow powder or liquid	[1][4]
Melting Point	30-35 °C	[11]
Boiling Point	149 °C at 11 mmHg	[1][4]
Purity	≥ 98% (GC)	[4]

## Structural Information

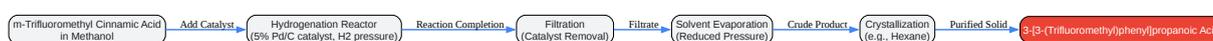
The chemical structure of 3-[3-(trifluoromethyl)phenyl]propanoic acid is characterized by a benzene ring substituted with a propanoic acid group and a trifluoromethyl group at the meta position.

- SMILES: C1=CC(=CC(=C1)C(F)(F)F)CCC(=O)O[7]
- InChI Key: YLTJJMIWCCJIHI-UHFFFAOYSA-N[7]

## Synthesis of 3-[3-(Trifluoromethyl)phenyl]propanoic Acid

The primary and most efficient method for the synthesis of 3-[3-(trifluoromethyl)phenyl]propanoic acid is the catalytic hydrogenation of m-trifluoromethyl cinnamic acid.[1][2] This process is highly effective, yielding a product with high purity, which is crucial for its use as a pharmaceutical intermediate.[2]

## Synthesis Workflow Diagram



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Caption: Synthesis of 3-[3-(trifluoromethyl)phenyl]propanoic acid.

## Detailed Synthesis Protocol

This protocol is based on established methods for the catalytic hydrogenation of cinnamic acid derivatives.[1][2]

Materials:

- m-Trifluoromethyl cinnamic acid
- Methanol (reagent grade)
- 5% Palladium on carbon (Pd/C) catalyst
- Hydrogen gas (H<sub>2</sub>)
- Petroleum ether, n-hexane, or cyclohexane for crystallization

Equipment:

- Hydrogenation reactor
- Round-bottom flask
- Filtration apparatus

- Rotary evaporator
- Crystallization dish

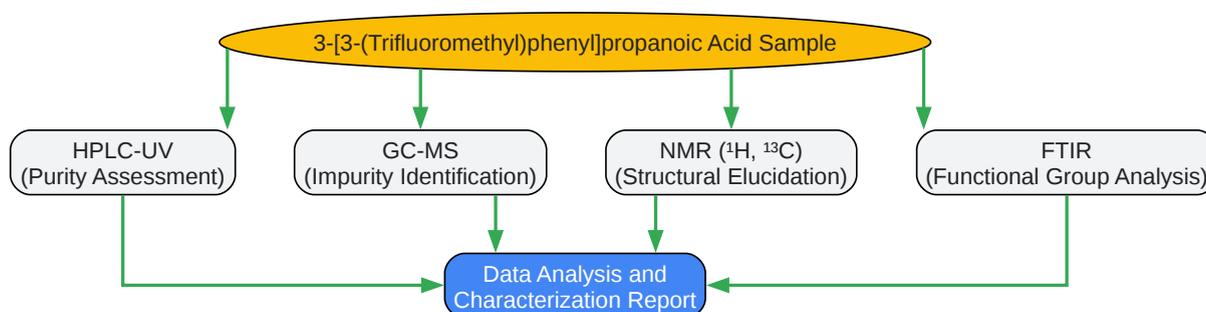
#### Procedure:

- **Dissolution:** Dissolve m-trifluoromethyl cinnamic acid in methanol in a hydrogenation reactor.
- **Catalyst Addition:** Add 5% Pd/C catalyst to the solution. The amount of catalyst is typically around 3% by weight of the starting material.[1]
- **Hydrogenation:** Seal the reactor and purge with hydrogen gas. Pressurize the reactor with hydrogen (e.g., 1 kg/cm<sup>2</sup>) and maintain the reaction at a controlled temperature (e.g., 250°C, though lower temperatures are often effective) for 10-20 hours with stirring.[1][2]
- **Catalyst Removal:** After the reaction is complete (monitored by techniques like TLC or HPLC), depressurize the reactor and filter the reaction mixture to remove the Pd/C catalyst.
- **Solvent Removal:** Concentrate the filtrate under reduced pressure using a rotary evaporator to remove the methanol, yielding the crude product.
- **Crystallization:** Dissolve the crude product in a minimal amount of a non-polar solvent like petroleum ether, n-hexane, or cyclohexane at an elevated temperature.[2]
- **Isolation:** Allow the solution to cool to a low temperature to induce crystallization. Collect the solid product by filtration.
- **Drying:** Dry the purified solid product under reduced pressure to remove any residual solvent. The expected yield is typically in the range of 81-85% with a purity greater than 99.7%. [2]

## Analytical Characterization

A robust analytical workflow is essential to ensure the identity, purity, and quality of 3-[3-(trifluoromethyl)phenyl]propanoic acid, especially for its use in pharmaceutical manufacturing.

## Analytical Workflow Diagram



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Caption: Analytical workflow for compound characterization.

## High-Performance Liquid Chromatography (HPLC)

HPLC is a standard method for assessing the purity of non-volatile compounds like 3-[3-(trifluoromethyl)phenyl]propanoic acid.

Protocol for Purity Analysis:

- Instrumentation: HPLC system with a UV detector.
- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μm).
- Mobile Phase: A gradient of acetonitrile and water with 0.1% phosphoric or formic acid.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 220 nm.
- Sample Preparation: Dissolve an accurately weighed sample in the mobile phase to a concentration of approximately 0.5 mg/mL.
- Analysis: Inject the sample and integrate the peak areas. Purity is calculated as the percentage of the main peak area relative to the total peak area.

## Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for identifying volatile impurities and confirming the molecular weight of the compound, often after derivatization.

Protocol for Impurity Profiling:

- Instrumentation: GC-MS system.
- Column: A non-polar capillary column (e.g., DB-5).
- Carrier Gas: Helium.
- Injection: Splitless injection.
- Oven Program: A temperature gradient from a low starting temperature (e.g., 50°C) to a high final temperature (e.g., 250°C) to separate components with different boiling points.
- MS Detection: Electron Ionization (EI) mode, scanning a mass range of  $m/z$  50-300.
- Sample Preparation: Derivatization to a more volatile ester (e.g., methyl ester) may be necessary for improved peak shape and detection.
- Analysis: The mass spectrum of the main peak should show a molecular ion corresponding to the derivatized compound. Impurities can be identified by their retention times and mass spectra.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is indispensable for the structural elucidation of organic molecules.

- $^1\text{H}$  NMR: The proton NMR spectrum will show characteristic signals for the aromatic protons, the two methylene (-CH<sub>2</sub>-) groups of the propanoic acid chain, and the acidic proton of the carboxylic acid group.
- $^{13}\text{C}$  NMR: The carbon NMR spectrum will display distinct signals for each carbon atom in the molecule, including the carbons of the benzene ring, the propanoic acid chain, and the trifluoromethyl group (which will appear as a quartet due to C-F coupling).[12]

## Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the molecule.

- Expected Absorptions:
  - A broad O-H stretch from the carboxylic acid group (around 2500-3300  $\text{cm}^{-1}$ ).
  - A sharp C=O stretch from the carbonyl group of the carboxylic acid (around 1700  $\text{cm}^{-1}$ ).
  - C-H stretches from the aromatic ring and the aliphatic chain.
  - Strong C-F stretches from the trifluoromethyl group (typically in the 1100-1350  $\text{cm}^{-1}$  region).

## Applications in Drug Development and Research

The primary application of 3-[3-(trifluoromethyl)phenyl]propanoic acid is as a key starting material in the synthesis of Cinacalcet.<sup>[1][2]</sup> Cinacalcet is a calcimimetic drug that modulates the calcium-sensing receptor, used to treat secondary hyperparathyroidism in dialysis patients and hypercalcemia in patients with parathyroid carcinoma.<sup>[1][13][14]</sup>

The trifluoromethyl group is a bioisostere for a chlorine atom and is known to enhance properties such as:

- **Metabolic Stability:** The C-F bond is very strong, making the trifluoromethyl group resistant to metabolic degradation.<sup>[5]</sup>
- **Lipophilicity:** This group increases the molecule's ability to cross cell membranes.<sup>[4]</sup>
- **Binding Affinity:** The electronic properties of the trifluoromethyl group can enhance the binding of a drug molecule to its target receptor.<sup>[5]</sup>

Beyond its role in Cinacalcet synthesis, this compound and its isomers are valuable in the development of other bioactive molecules, including anti-inflammatory and analgesic drugs, as well as in the formulation of agrochemicals.<sup>[4]</sup>

## Safety and Handling

3-[3-(trifluoromethyl)phenyl]propanoic acid is classified as a hazardous substance and requires careful handling.

## GHS Hazard Information

- H302: Harmful if swallowed.[7]
- H315: Causes skin irritation.[7]
- H319: Causes serious eye irritation.[7]
- H335: May cause respiratory irritation.[15]

## Recommended Handling Procedures

- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood. [16]
- Personal Protective Equipment (PPE):
  - Wear protective gloves (e.g., nitrile rubber).[17]
  - Wear safety glasses with side-shields or goggles.[17]
  - Wear a lab coat or other protective clothing.[16]
- Handling: Avoid contact with skin, eyes, and clothing. Avoid breathing dust or vapor. Wash hands thoroughly after handling.[15][18]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[4][15]

## First Aid Measures

- If Inhaled: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[15][18]
- In Case of Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician.[15][18]

- In Case of Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[15][18]
- If Swallowed: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Call a physician.[15][18]

## Conclusion

3-[3-(trifluoromethyl)phenyl]propanoic acid is a compound of significant interest in the fields of pharmaceutical and chemical research. Its unique properties, conferred by the trifluoromethyl group, make it an essential building block for the synthesis of important drugs like Cinacalcet. A thorough understanding of its synthesis, analytical characterization, and safe handling is crucial for researchers and drug development professionals working with this versatile intermediate. This guide provides a foundational understanding and practical protocols to support its effective and safe utilization in a scientific setting.

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